

Ythdc1-IN--1: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: Ythdc1-IN-1

Cat. No.: B15566816

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Introduction

Ythdc1-IN-1 is a selective and potent inhibitor of the YTH domain-containing protein 1 (YTHDC1), a key nuclear reader of N6-methyladenosine (m6A) on RNA.[1][2] YTHDC1 plays a critical role in various cellular processes, including pre-mRNA splicing, nuclear export of mRNA, and the regulation of gene expression.[1][3] In the context of acute myeloid leukemia (AML), YTHDC1 is often overexpressed and contributes to leukemogenesis by stabilizing the transcripts of oncogenes such as MYC and BCL2, and by regulating DNA replication through the minichromosome maintenance (MCM) complex.[4][5][6] Inhibition of YTHDC1 with **Ythdc1-IN-1** has been shown to induce apoptosis and inhibit the proliferation of AML cell lines, making it a valuable tool for cancer research and drug development.[2][7]

These application notes provide detailed protocols for the use of **Ythdc1-IN-1** in cell culture experiments, with a focus on AML cell lines.

Data Presentation

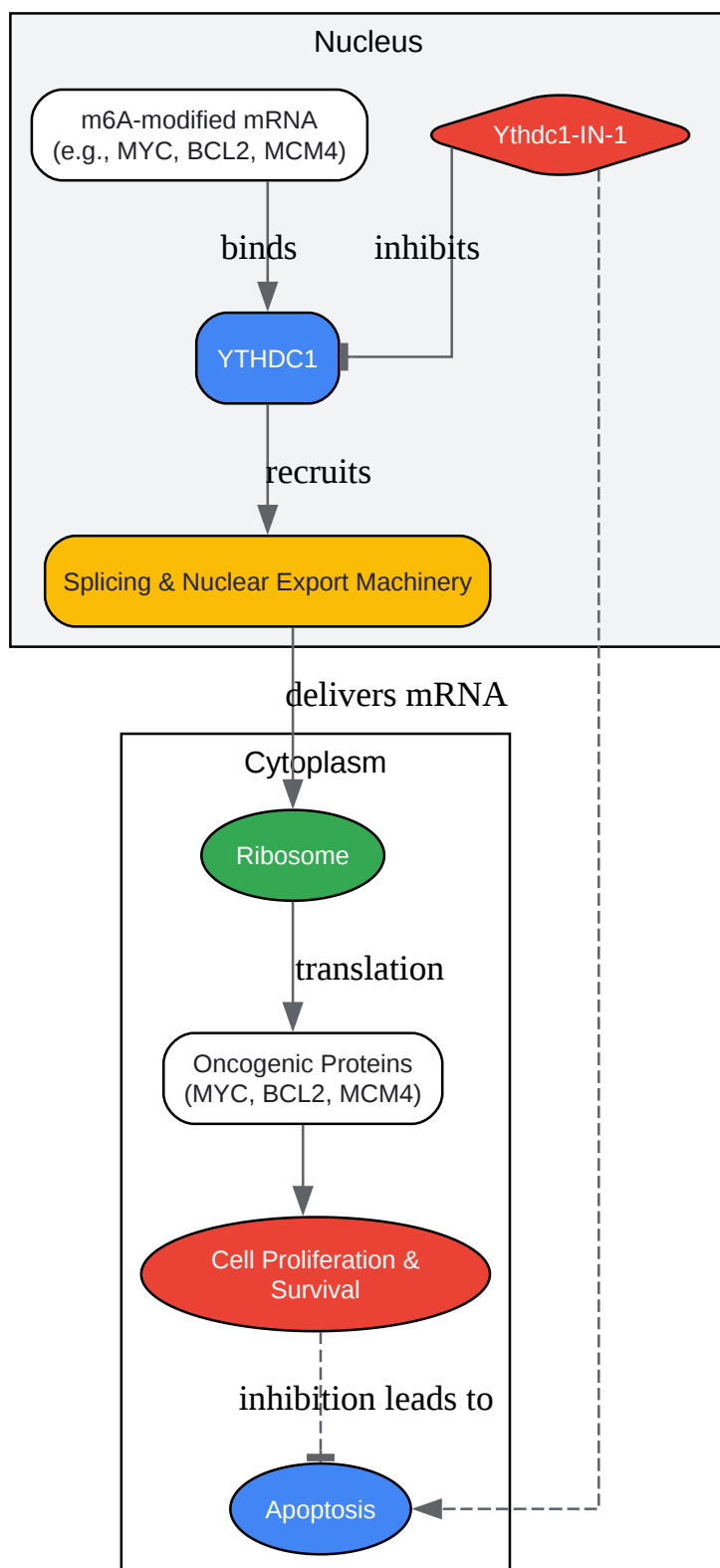
Quantitative Efficacy of Ythdc1-IN-1 in AML Cell Lines

Cell Line	Assay Type	Metric	Value (μM)	Reference
THP-1	Anti-proliferation	GI ₅₀	3.2	[2]
MOLM-13	Anti-proliferation	IC ₅₀	5.6	[2]
NOMO-1	Anti-proliferation	IC ₅₀	8.2	[2]
Generic	Biochemical	IC ₅₀	0.35	[2]
Generic	Biochemical	Kd	0.049	[8]

Signaling Pathways and Experimental Workflows

YTHDC1 Signaling Pathway in AML

The following diagram illustrates the central role of YTHDC1 in promoting AML cell proliferation and survival. YTHDC1 recognizes and binds to m6A-modified mRNAs of key oncogenes and cell cycle regulators, leading to their increased stability and translation.





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